

Technical Support Center: Mastering Pipetting for ACE Assay Reproducibility

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: Hippuryl-glycyl-glycine

Cat. No.: B1266453

[Get Quote](#)

Welcome to the technical support center dedicated to ensuring the accuracy and reproducibility of your Angiotensin-Converting Enzyme (ACE) assays. As a Senior Application Scientist, I've seen firsthand how subtle variations in pipetting technique can lead to significant deviations in experimental outcomes.^{[1][2][3]} This guide is designed to provide you with not just the "how," but the critical "why" behind best pipetting practices, empowering you to troubleshoot issues effectively and have unwavering confidence in your data.

The Critical Link Between Pipetting and ACE Assay Integrity

In enzymatic assays like the ACE inhibition assay, where you're measuring changes in substrate concentration, precision is paramount.^{[1][4]} The reaction kinetics are highly dependent on the precise ratios of enzyme, substrate, and potential inhibitors.^[5] Even minor pipetting inaccuracies can alter these ratios, leading to skewed IC50 values and poor reproducibility.^{[1][2]} This guide will walk you through common challenges and provide actionable solutions.

Troubleshooting Guide: Common Issues & Solutions

This section addresses specific problems you might encounter during your ACE assays and links them back to pipetting accuracy.

Issue 1: High Variability Between Replicates

- Question: My replicate wells for the same sample concentration show widely different absorbance/fluorescence readings. What could be the cause?
- Answer: High variability between replicates is a classic sign of inconsistent pipetting.^{[2][6]} When each well doesn't receive the exact same volume of enzyme, substrate, or inhibitor, the reaction rates will differ, leading to scattered results.
 - Causality: Inconsistent plunger pressure and speed are often the culprits.^[1] A jerky or rapid motion can introduce air bubbles or coat the inside of the tip with a variable amount of liquid.^[7] Additionally, if you're not pre-wetting the pipette tip, the first dispense is often a smaller volume than subsequent ones, as some liquid is retained to coat the inner surface of the tip.^{[8][9][10]}
 - Solution Workflow:
 - Standardize Your Technique: Practice smooth and consistent plunger operation for both aspiration and dispensing.^{[8][10]}
 - Pre-wet the Tip: Before aspirating for delivery, aspirate and dispense the liquid back into the source container at least three times.^{[8][9][10]} This equilibrates the air inside the pipette and conditions the inner surface of the tip.
 - Consistent Immersion Depth: Immerse the tip just 2-3 mm below the meniscus during aspiration.^{[8][9]} Deeper immersion can cause excess liquid to cling to the outside of the tip, which can be transferred to your reaction well.
 - Vertical Aspiration: Hold the pipette vertically (not exceeding a 20-degree angle) when aspirating to ensure you are taking up the correct volume.^{[8][9][10]}

Issue 2: Inaccurate Standard Curve or IC50 Values

- Question: My standard curve is not linear, or my calculated IC50 values are inconsistent with previous experiments. Could this be a pipetting issue?

- Answer: Absolutely. Systematic errors in pipetting, where you are consistently dispensing an incorrect volume, will directly impact the accuracy of your results.[6]
 - Causality: This often points to a pipette that is out of calibration.[3][11][12] Over time, the internal components of a pipette can wear, leading to a deviation from the set volume.[11] Another cause can be using the wrong pipetting technique for the type of liquid you are handling, especially viscous solutions.[13][14][15] ACE assay reagents, particularly those containing glycerol or other stabilizers, can be more viscous than aqueous solutions.[7][13]
 - Solution Workflow:
 - Verify Pipette Calibration: Regularly check the calibration of your pipettes.[11][12] A simple in-house verification can be performed using an analytical balance (see protocol below). For regulated environments, adhere to a strict calibration schedule with a certified provider.[16][17][18]
 - Use Reverse Pipetting for Viscous Liquids: For reagents with higher viscosity, the standard "forward" pipetting technique can be inaccurate as the liquid tends to stick to the inside of the tip.[13][15] Reverse pipetting is the recommended technique in these situations.[14][15][19]

Frequently Asked Questions (FAQs)

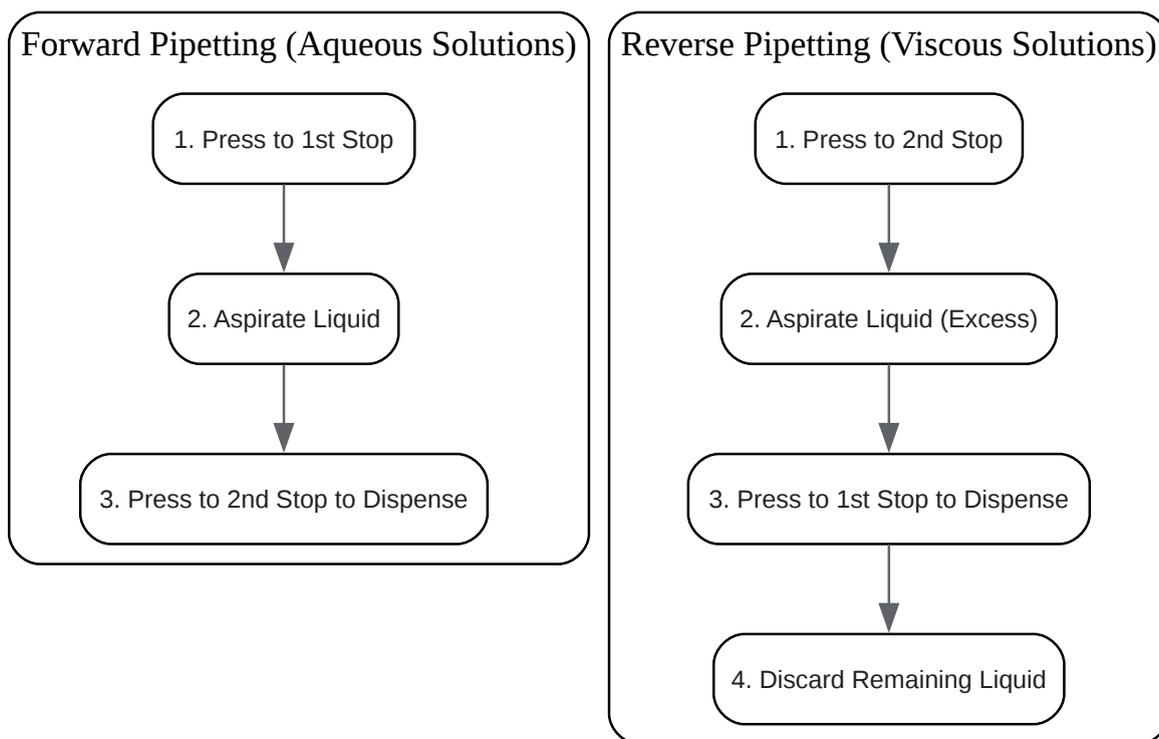
Q1: What is the difference between forward and reverse pipetting, and when should I use each?

A1:

- Forward Pipetting: This is the standard technique for most aqueous solutions. You press the plunger to the first stop, aspirate the liquid, and then press to the second stop to dispense the full volume, including a final "blow-out" of air.
- Reverse Pipetting: This technique is ideal for viscous, foaming, or volatile liquids.[14][19] You press the plunger to the second stop, aspirate the liquid (this will bring excess liquid into the tip), and then press only to the first stop to dispense the set volume.[13][14] A small amount of liquid will remain in the tip, which is then discarded.[13][19] This method is more accurate

for viscous liquids because it minimizes the effect of liquid clinging to the tip's inner surface.

[13]



[Click to download full resolution via product page](#)

Caption: Forward vs. Reverse Pipetting Workflow.

Q2: How often should I calibrate my pipettes?

A2: The frequency of calibration depends on usage and the criticality of the application.

- General Labs: At least once a year is recommended.[11][12][18]
- High-Use Pipettes: Every 3-6 months.[12][16][17]
- Regulated Environments (GLP/GMP): May require calibration as frequently as every 3 months.[17] It's also crucial to perform a quick verification check if a pipette is dropped or mishandled.[18]

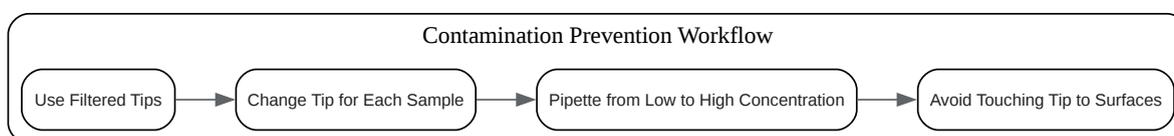
Q3: Can the type of pipette tip I use affect my results?

A3: Yes, significantly. Always use high-quality tips recommended by the pipette manufacturer. [20] Poorly fitting tips can lead to an improper seal, causing air leaks and inaccurate aspiration. [20] For applications sensitive to contamination, consider using filtered barrier tips to prevent aerosols from entering the pipette barrel. [21][22]

Q4: How can I prevent cross-contamination during my ACE assay?

A4: Cross-contamination can lead to false positive or negative results.

- Change Tips: Always use a fresh tip for each different sample or reagent. [21][22]
- Filtered Tips: Use barrier tips, especially when working with potentially contaminating substances. [21][22]
- Proper Technique: Avoid touching the tip to the outside of reagent bottles or other surfaces. When dispensing, touch the tip to the side of the well to ensure all liquid is transferred without splashing. [9]
- Workflow: Work from lower concentration samples to higher concentration samples to minimize the impact of any potential carryover.



[Click to download full resolution via product page](#)

Caption: Key Steps to Prevent Cross-Contamination.

Protocols & Data Tables

In-House Pipette Performance Verification Protocol

This protocol, based on the gravimetric method outlined in ISO 8655, allows you to perform a quick and effective check of your pipette's accuracy and precision.[\[23\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)

Materials:

- Analytical balance (readable to at least 0.01 mg)
- Weighing vessel (e.g., a small beaker)
- Distilled or deionized water
- Thermometer
- Your pipette and corresponding tips

Procedure:

- **Equilibration:** Place the pipette, tips, and water in the room with the balance for at least 2 hours to allow them to equilibrate to the ambient temperature.[\[27\]](#)
- **Setup:** Record the date, ambient temperature, and barometric pressure (if available). Place the weighing vessel on the balance and tare it.
- **Set Volume:** Set the pipette to the desired test volume (it's good practice to test at both the nominal/maximum and 10% of the nominal volume).
- **Pre-wet Tip:** Aspirate and dispense the set volume of distilled water three times to pre-wet the tip.[\[26\]](#)
- **First Measurement:** Aspirate the set volume and dispense it into the tared weighing vessel. Record the weight.
- **Repeat:** Without ejecting the tip, repeat step 5 at least four more times, taring the balance before each new dispense.
- **Calculate:** Convert the weight of the water to volume using the Z-factor (which corrects for water density at a given temperature and pressure). Then, calculate the accuracy and precision (Coefficient of Variation, CV).

Calculations:

- Volume (μL): Weight (mg) \times Z-factor
- Accuracy (%): $100 \times (\text{Average Calculated Volume} / \text{Set Volume})$
- Precision (CV%): $100 \times (\text{Standard Deviation of Volumes} / \text{Average Calculated Volume})$

ISO 8655-2 Maximum Permissible Errors for Single-Channel Pipettes

This table provides the tolerance limits for accuracy and precision as defined by the ISO 8655-2 standard.[\[28\]](#) If your verification checks fall outside these limits, the pipette requires professional calibration.

Nominal Volume (V)	Maximum Permissible Systematic Error (Accuracy)	Maximum Permissible Random Error (Precision - CV%)
$1 \leq V \leq 10 \mu\text{L}$	$\pm 1.5 \mu\text{L}$	0.8 %
$10 < V \leq 100 \mu\text{L}$	$\pm 1.0 \mu\text{L}$	0.4 %
$100 < V \leq 1000 \mu\text{L}$	$\pm 8.0 \mu\text{L}$	0.3 %
$1000 < V \leq 10000 \mu\text{L}$	$\pm 60.0 \mu\text{L}$	0.3 %

Data adapted from ISO 8655-2 standards.[\[28\]](#)

By integrating these principles and practices into your daily workflow, you will significantly enhance the quality and reliability of your ACE assay data, leading to more robust and reproducible scientific conclusions.

References

- How does the viscosity of the liquid affect pipetting accuracy? - Microlit USA. (2023).
- Establishing a Pipette Calibr
- Understanding ISO 8655: Standards for Volumetric Instruments - The Scale People, Inc. (2025). [\[Link\]](#)

- Reverse pipetting - Wikipedia. [\[Link\]](#)
- ISO 8655 - Pipette Calibration and Verification - Sartorius. [\[Link\]](#)
- How to Reverse Pipette | Reverse Pipetting | Rainin - Mettler Toledo. [\[Link\]](#)
- Pipette Calibration Frequency Guidelines - International Process Solutions. [\[Link\]](#)
- EN ISO 8655-1:2022 Piston-Operated Volumetric Apparatus Terminology & - iTeh Standards. [\[Link\]](#)
- Pipetting viscous liquids - reverse pipetting, etc. - YouTube. (2022). [\[Link\]](#)
- INTERN
- ISO 8655 International Standards for Pipettes | Rainin - Mettler Toledo. [\[Link\]](#)
- Why the Importance of Pipette Calibration Should Be on Your Radar. (2024). [\[Link\]](#)
- How to pipette viscous and volatile liquids - Integra Biosciences. (2021). [\[Link\]](#)
- Pipette Calibration Essentials: Why, When, and How to Stay Compliant. (2025). [\[Link\]](#)
- How Often Should You Calibrate a Pipette? - Patsnap Synapse. (2025). [\[Link\]](#)
- The Importance of Minimizing Cross-Contamination While Pipetting - Sequence Biotech. (2024). [\[Link\]](#)
- How To Avoid Contamination of Reagents in Pipetting - Post Apple Scientific. (2023). [\[Link\]](#)
- 5 Tips for preventing cross-contamination in your lab - Flow Robotics. (2022). [\[Link\]](#)
- Pipette Calibration: An Easy Step-by-Step Guide - Bitesize Bio. [\[Link\]](#)
- Tips to Prevent Pipetting Errors - Block Scientific. [\[Link\]](#)
- Importance of Accuracy and Precision in Pipetting - Bio Molecular Systems. (2026). [\[Link\]](#)
- Ensuring pipette & weighing device performance: verification & calibr

- Best Practices for Liquid Handling with Pipettes: A Guide for Lab Success. (2025). [\[Link\]](#)
- Updated ISO 8655 Guidelines for Pipette Calibration and Testing - Learning Hub - Gilson. [\[Link\]](#)
- Tips to Improve Your Pipetting Technique and Accuracy | Biocompare. (2024). [\[Link\]](#)
- Calibration check – How to calculate the accuracy and precision of a pipette. [\[Link\]](#)
- Pipette calibr
- Proper pipetting: 10 tips on how to pipette - INTEGRA Biosciences. [\[Link\]](#)
- ACE Inhibition Assay - Protocol - OneLab - Andrew Alliance. [\[Link\]](#)
- A Guide to Proper Pipetting - Lab Manager. (2025). [\[Link\]](#)
- Mastering Precision in Every Drop: Pipetting is the Foundation to Assay Reproducibility and Accuracy | Bionow. (2025). [\[Link\]](#)
- Assessing variations in manual pipetting: An under-investigated requirement of good laboratory practice - NIH. [\[Link\]](#)
- Sources of error in acid-base analysis from a blood gas analyser result: a narr
- ACE HPLC Troubleshooting Guide - Rhenium Bio. (2024). [\[Link\]](#)
- ACE-inhibitory activity assay: IC50 - Protocols.io. (2022). [\[Link\]](#)
- The importance of accurate pipetting in biomedical laboratory work - News-Medical.Net. (2022). [\[Link\]](#)
- Angiotensin-converting enzyme inhibitory assay - Protocols.io. (2019). [\[Link\]](#)
- Sources of error in acid-base analysis from a blood gas analyser result: a narrative review. [\[Link\]](#)
- What is the simple protocol or method to determine ACE inhibitory activity of peptides? (2019). [\[Link\]](#)

- Technical Manual Angiotensin-converting Enzyme (ACE) Activity Assay Kit • Catalogue Code: MAES0016 • Size: 100Assays. [[Link](#)]
- Errors within the total laboratory testing process, from test selection to medical decision-making – A review of causes, consequences, surveillance and solutions - PMC - PubMed Central. [[Link](#)]
- Angiotensin converting enzyme (ACE) | Pathology Tests Explained. (2023). [[Link](#)]
- HPLC Troubleshooting Guide. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Mastering Precision in Every Drop: Pipetting is the Foundation to Assay Reproducibility and Accuracy | Bionow [bionow.co.uk]
- 2. Assessing variations in manual pipetting: An under-investigated requirement of good laboratory practice - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. labproinc.com [labproinc.com]
- 4. news-medical.net [news-medical.net]
- 5. ACE Inhibition Assay - Protocol - OneLab [onelab.andrewalliance.com]
- 6. biomolecularsystems.com [biomolecularsystems.com]
- 7. youtube.com [youtube.com]
- 8. biocompare.com [biocompare.com]
- 9. integra-biosciences.com [integra-biosciences.com]
- 10. 精度アップ 10の秘訣 | Thermo Fisher Scientific - JP [thermofisher.com]
- 11. Establishing a Pipette Calibration Schedule | Lab Manager [labmanager.com]
- 12. pipette.com [pipette.com]
- 13. Mastering Pipetting Accuracy with Viscous Liquids | Microlit [microlit.us]

- 14. mt.com [mt.com]
- 15. integra-biosciences.com [integra-biosciences.com]
- 16. Pipette Calibration Frequency Guidelines [ips-us.com]
- 17. pipettetips.com [pipettetips.com]
- 18. How Often Should You Calibrate a Pipette? [synapse.patsnap.com]
- 19. Reverse pipetting - Wikipedia [en.wikipedia.org]
- 20. blockscientific.com [blockscientific.com]
- 21. Preventing cross-contamination | Thermo Fisher Scientific - HK [thermofisher.com]
- 22. How To Avoid Contamination of Reagents in Pipetting [postapplescientific.com]
- 23. scalepeople.com [scalepeople.com]
- 24. ISO 8655 | Sartorius [sartorius.com]
- 25. integra-biosciences.com [integra-biosciences.com]
- 26. g6pd.qap.tw [g6pd.qap.tw]
- 27. bitesizebio.com [bitesizebio.com]
- 28. sartorius.co.rs [sartorius.co.rs]
- To cite this document: BenchChem. [Technical Support Center: Mastering Pipetting for ACE Assay Reproducibility]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266453#pipetting-accuracy-and-its-impact-on-ace-assay-reproducibility]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com